

Navigating the Stability of Bromoacetic Acid-d3: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Bromoacetic acid-d3*

Cat. No.: *B084194*

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For researchers, scientists, and drug development professionals, understanding the stability and proper storage of isotopically labeled compounds is paramount to ensuring experimental integrity and the quality of synthesized products. This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Bromoacetic acid-d3**, a valuable building block in organic synthesis and drug discovery.

Bromoacetic acid-d3 (BrCD_2COOD), a deuterated analog of bromoacetic acid, offers unique advantages in mechanistic studies and as a tracer in metabolic research. However, its utility is intrinsically linked to its chemical stability. This guide delves into the factors influencing its degradation, provides quantitative data where available, and outlines detailed experimental protocols for stability assessment.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **Bromoacetic acid-d3** is essential for its proper handling and storage.

Property	Value	Reference
Chemical Formula	C ₂ D ₃ BrO ₂	[1][2]
Molecular Weight	141.97 g/mol	[3]
Appearance	White to off-white, low-melting solid	[3]
Melting Point	47-49 °C	[3]
Boiling Point	208 °C	[3]
Solubility	Soluble in water, chloroform (sparingly), and methanol (slightly).	[1][3]
Hygroscopicity	Hygroscopic	[3]

Stability Profile of Bromoacetic Acid-d3

Bromoacetic acid-d3 is generally stable when stored under the recommended conditions. However, it is susceptible to degradation through several pathways, including hydrolysis, photodegradation, and thermal decomposition. The deuterium labeling at the α-position is expected to exhibit a kinetic isotope effect, potentially slowing down degradation reactions involving the cleavage of the C-D bond compared to its non-deuterated counterpart.

Hydrolysis

Bromoacetic acid can undergo hydrolysis to form glycolic acid and hydrobromic acid. The rate of this reaction is influenced by temperature and pH. While specific kinetic data for the deuterated species is not readily available, studies on bromoacetic acid indicate that the hydrolysis rate is dependent on the concentration of both the undissociated acid and the bromoacetate ion.

Photodegradation

Exposure to light can promote the degradation of haloacetic acids. For monobromoacetic acid, photocatalytic degradation in the presence of titanium dioxide has been studied, with a

reported half-life of 83 days at 15°C. It is crucial to protect **Bromoacetic acid-d3** from light to prevent photochemical decomposition.

Thermal Decomposition

When heated to decomposition, **Bromoacetic acid-d3** is expected to emit toxic fumes of bromide. Thermal decomposition products are likely to include carbon oxides and hydrogen bromide gas.[4] While specific kinetic parameters for the thermal degradation of solid **Bromoacetic acid-d3** are not extensively documented in the literature, thermogravimetric analysis (TGA) could be employed to determine its thermal stability profile.

Recommended Storage and Handling

To ensure the long-term integrity of **Bromoacetic acid-d3**, adherence to proper storage and handling protocols is critical.

Condition	Recommendation	Rationale
Temperature	Store at room temperature or refrigerated (+4°C).	Minimizes thermal degradation and potential hydrolysis.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	Protects against moisture and oxidation.
Light	Protect from light.	Prevents photodegradation.
Moisture	Protect from moisture; store in a tightly sealed container.	The compound is hygroscopic and can hydrolyze.
Incompatibilities	Strong oxidizing agents, acids, bases, and metals.	To prevent vigorous and potentially hazardous reactions.

Caption: Recommended storage and handling workflow for **Bromoacetic acid-d3**.

Potential Degradation Pathway

The primary degradation pathway for **Bromoacetic acid-d3** in the presence of water is hydrolysis, leading to the formation of deuterated glycolic acid and hydrogen bromide.

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